

1-Fmoc-2-methyl-D-proline safety data sheet

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Compound of Interest

Compound Name: 1-Fmoc-2-methyl-D-proline

CAS No.: 1286768-33-9

Cat. No.: B613584

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Technical Guide: 1-Fmoc-2-methyl-D-proline

Operational Safety, Physicochemical Properties, and Solid-Phase Synthesis Optimization

Executive Summary

This technical guide addresses the handling, safety profile, and application of **1-Fmoc-2-methyl-D-proline** (Fmoc- α -Me-D-Pro-OH).^[1] While standard Fmoc-amino acids are routine in peptide chemistry, the introduction of the

-methyl group at the proline ring creates a quaternary carbon center.^[1] This structural modification confers exceptional resistance to enzymatic degradation and restricts conformational flexibility in peptidomimetics.^[1] However, it simultaneously introduces significant steric hindrance, rendering standard coupling protocols ineffective. This document synthesizes safety data with high-fidelity experimental protocols for drug development professionals.

Part 1: Chemical Identity & Strategic Importance

The

-methyl substitution on the proline ring is a critical tool in medicinal chemistry.[1] It locks the peptide backbone into specific torsion angles (

), often stabilizing

-turn or

-helical secondary structures.[1] This rigidity improves receptor binding affinity and metabolic stability against proteases.[1]

Physicochemical Data Table

Property	Specification
Chemical Name	(R)-1-(((9H-fluoren-9-yl)methoxy)carbonyl)-2-methylpyrrolidine-2-carboxylic acid
Common Name	Fmoc-2-methyl-D-proline; Fmoc- α -Me-D-Pro-OH
CAS Number	101555-62-8 (Generic Fmoc-D-Pro reference)*; Specific isomer often custom synthesized.[1] Note: Enantiomer (L-form) CAS is 167275-47-0. [1][2]
Molecular Formula	
Molecular Weight	351.40 g/mol
Chirality	D-Configuration (R-enantiomer at -carbon)
Appearance	White to off-white crystalline powder
Solubility	Soluble in DMF, DMSO, DCM; Sparingly soluble in water
Purity Standard	98% (HPLC), 99% ee (Chiral purity)

Part 2: Critical Safety Profile (SDS Analysis)

Hazard Classification (GHS): While specific toxicological data for this isomer is limited, it is classified under the general hazard profile for Fmoc-protected amino acids.[\[1\]](#)

- Signal Word: WARNING
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

Senior Scientist's Safety Commentary:

“

"Do not treat this merely as 'another amino acid.' The Fmoc group itself can degrade into dibenzofulvene, a potential sensitizer. Furthermore, the fine particulate nature of this powder makes it prone to electrostatic dispersion. Inhalation of

-methyl derivatives is a specific concern due to their enhanced biological stability and unknown metabolic fate in the lung."[\[1\]](#)

Handling & Storage Protocol

- Engineering Controls: All weighing and manipulation must occur inside a certified chemical fume hood.
- PPE:
 - Eyes: Chemical splash goggles (ANSI Z87.1).
 - Skin: Nitrile gloves (minimum thickness 0.11 mm). Latex is insufficient due to DMF permeability during synthesis.[\[1\]](#)
 - Respiratory: If hood work is compromised, use a P95 particulate respirator.
- Storage:

- Temperature: +2°C to +8°C (Refrigerated).
- Atmosphere: Store under Argon or Nitrogen. The compound is hygroscopic; moisture absorption hydrolyzes the Fmoc group over time, leading to 'double hits' during synthesis.

Part 3: Application Protocol (Solid Phase Peptide Synthesis)

The Challenge: The

-methyl group creates a "steric wall" around the nucleophilic nitrogen (during deprotection) and the electrophilic carbonyl (during coupling).^[1] Standard HBTU/DIEA protocols will result in <20% coupling efficiency, leading to deletion sequences.

Optimized Coupling Workflow

- Reagent Selection: Use HATU (1-[Bis(dimethylamino)methylene]-1H-1,2,3-triazolo[4,5-b]pyridinium 3-oxid hexafluorophosphate) or PyAOP.^[1] These generated more reactive active esters (at-7-azabenzotriazole) than HBTU.^[1]
- Base: HOAt (1-Hydroxy-7-azabenzotriazole) should be added as a suppressor of racemization and catalyst.^[1]
- Solvent: DMF is standard, but a 1:1 mix of DMF:NMP improves swelling for difficult sequences.

Step-by-Step Protocol

- Resin Preparation: Swell resin (e.g., Rink Amide) in DCM for 30 mins, then wash with DMF.
- Deprotection (Pre-cycle): Remove Fmoc from the previous amino acid using 20% Piperidine in DMF (2 x 10 min). Wash DMF (5x).
- Activation (The Critical Step):
 - Dissolve Fmoc-2-methyl-D-proline (3.0 eq) in dry DMF.
 - Add HATU (2.9 eq) and HOAt (3.0 eq).^[1]

- Add DIPEA (6.0 eq) immediately before adding to the resin.[\[1\]](#)
- Note: Pre-activation should not exceed 30 seconds to prevent guanidinium formation.[\[1\]](#)
- Coupling Reaction:
 - Add activated solution to resin.[\[1\]](#)[\[3\]](#)
 - Time: React for 2 to 4 hours (Standard AA is 45 mins).
 - Temperature: If possible, elevate temperature to 50°C (microwave assisted) to overcome the steric barrier.
- Monitoring: Perform a Chloranil Test (not Kaiser test, as Proline is a secondary amine).
 - Blue particles:[\[1\]](#) Incomplete coupling

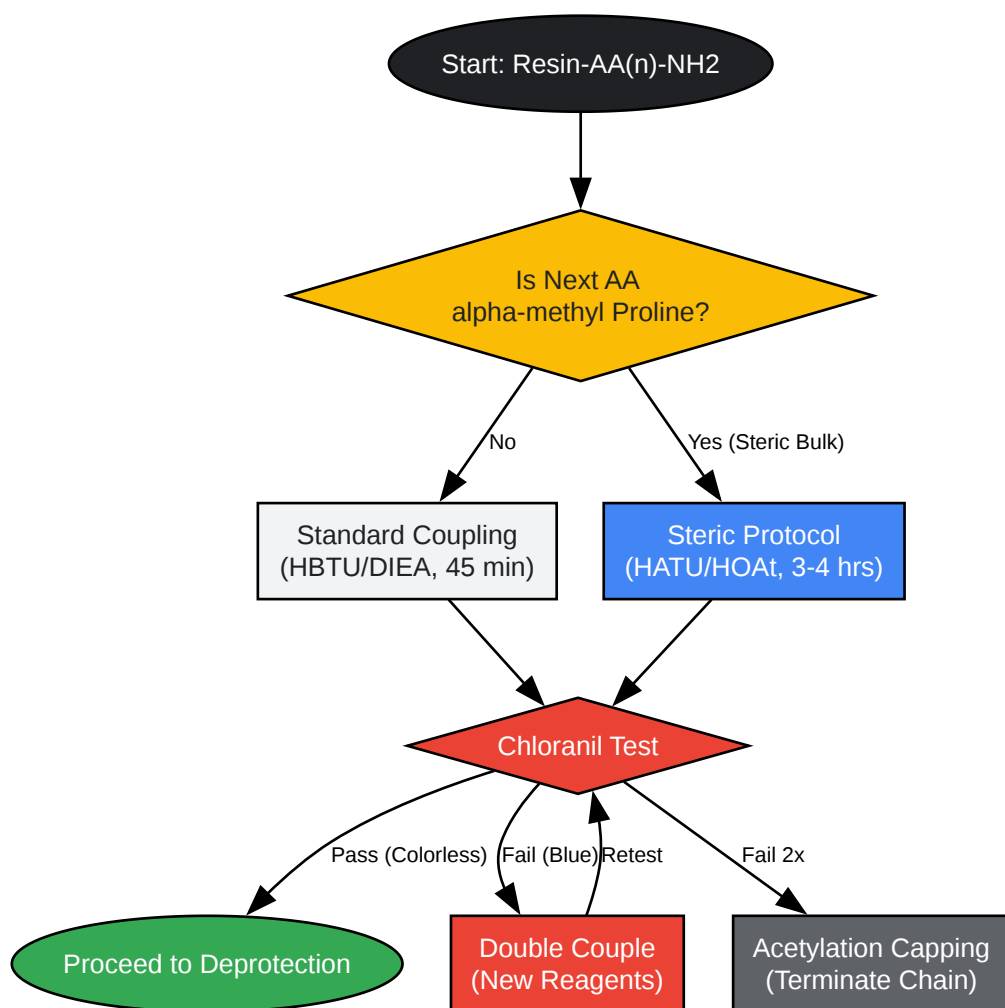
Recouple.
 - Colorless/Yellow: Complete.
- Capping: If recoupling fails, cap unreacted amines with Acetic Anhydride/Pyridine to prevent deletion mutants.

Part 4: Visualization & Logic Flows

Diagram 1: Steric Hindrance Management Workflow

This flowchart illustrates the decision logic required when handling

-methyl amino acids compared to standard residues.

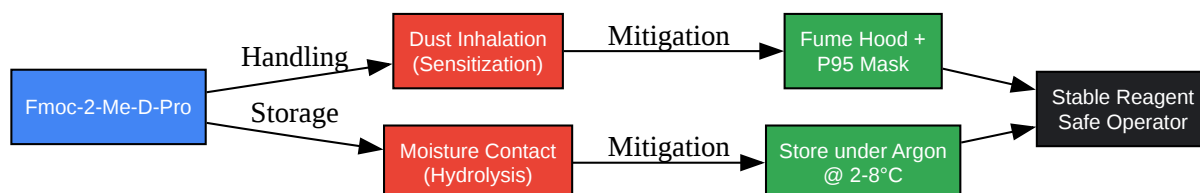


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Caption: Decision matrix for incorporating sterically hindered Fmoc-2-methyl-D-proline into peptide chains.

Diagram 2: Chemical Interaction & Safety

Visualizing the risks associated with Fmoc-cleavage and storage.



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Caption: Risk mitigation strategy linking physical hazards to specific engineering controls.

Part 5: Emergency Response & Waste

Scenario	Response Protocol
Skin Contact	Wash with soap and water for 15 mins.[1] Do not use alcohol (increases permeability).
Eye Contact	Rinse cautiously with water for 15 mins. Remove contact lenses if present.[1][4]
Spill	Dampen with water to avoid dust. Sweep into a closed container.
Waste Disposal	Dispose as hazardous organic chemical waste. Do not mix with oxidizers.[1]

References

- PubChem. (2025).[5] D-Proline, 1-[(9H-fluoren-9-ylmethoxy)carbonyl]-.[1] National Library of Medicine. Retrieved from [\[Link\]](#)
- Biotage. (2023). Five Tips and Tricks for Success in Solid Phase Peptide Synthesis. Retrieved from [\[Link\]](#)
- National Institutes of Health (PMC). (2014). Proline Editing: A General and Practical Approach to the Synthesis of Functionally and Structurally Diverse Peptides. Retrieved from [\[Link\]](#)
- Carl Roth. (2023). Safety Data Sheet: Fmoc-L-Proline (Reference for Fmoc-Pro class hazards). Retrieved from [\[Link\]](#)

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- [2. achemblock.com \[achemblock.com\]](#)
- [3. researchgate.net \[researchgate.net\]](#)
- [4. chemicea.com \[chemicea.com\]](#)
- [5. D-Proline | C₅H₉NO₂ | CID 8988 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
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